

Navigating the Safe Disposal of (rac)-ONO-2050297 (Tirabrutinib): A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (rac)-ONO-2050297

Cat. No.: B15571759

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **(rac)-ONO-2050297**, also known as Tirabrutinib or ONO-4059, a Bruton's tyrosine kinase (BTK) inhibitor used in research.

While Tirabrutinib is not classified as a hazardous substance by all suppliers, its Safety Data Sheet (SDS) from some vendors indicates potential hazards, including being harmful if swallowed and causing skin and eye irritation.^[1] Therefore, it is crucial to handle and dispose of this compound with care, adhering to established laboratory safety protocols.

Key Safety and Handling Information

A summary of important safety and handling information for Tirabrutinib is provided in the table below. This information is compiled from various supplier safety data sheets.

Property	Information	Source
Synonyms	GS-4059, ONO-WG-307, Tirabrutinib	[1]
CAS Number	1351636-18-4	[1]
Physical State	Solid	AbMole BioScience
Hazards	Harmful if swallowed, causes skin irritation, causes serious eye irritation, may cause respiratory irritation.[1]	Cayman Chemical[1]
First Aid: Inhalation	Move person to fresh air. If breathing is difficult, give oxygen.	AbMole BioScience
First Aid: Skin Contact	Wash off with soap and plenty of water.	AbMole BioScience
First Aid: Eye Contact	Flush eyes with water as a precaution.	AbMole BioScience
First Aid: Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.	AbMole BioScience
Storage	Store at -20°C for long-term storage (months to years).[2]	MedKoo Biosciences[2]
Shipping	Shipped under ambient temperature as a non-hazardous chemical.[2]	MedKoo Biosciences[2]

Experimental Protocols: Disposal Procedures

The following protocols outline the recommended step-by-step procedures for the disposal of Tirabrutinib in a laboratory setting. These are general guidelines and should be adapted to comply with the specific regulations of your institution and local authorities.

Step 1: Personal Protective Equipment (PPE)

Before handling Tirabrutinib for disposal, ensure you are wearing the appropriate PPE:

- Safety glasses with side shields
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Step 2: Waste Segregation and Collection

Proper segregation of chemical waste is critical to prevent accidental reactions and ensure correct disposal.

- Solid Waste:
 - Collect un-used or contaminated solid Tirabrutinib in a designated, clearly labeled hazardous waste container.
 - The container should be made of a compatible material (e.g., polyethylene) and have a secure lid.
 - Label the container with "Hazardous Waste," the chemical name "**(rac)-ONO-2050297** / Tirabrutinib," and the approximate quantity.
- Liquid Waste (Solutions):
 - Solutions containing Tirabrutinib should be collected in a designated, labeled hazardous liquid waste container.
 - Do not mix with other incompatible waste streams.
 - The container should be leak-proof and have a screw-top cap.
 - Label the container with "Hazardous Waste," the chemical name, the solvent(s) used, and the estimated concentration of Tirabrutinib.

- Contaminated Labware:
 - Disposable items such as pipette tips, and contaminated gloves should be placed in a designated solid hazardous waste container.
 - Glassware should be decontaminated by rinsing with a suitable solvent, and the rinsate collected as hazardous liquid waste. After decontamination, the glassware can be washed and reused.

Step 3: Storage of Waste

Store the hazardous waste containers in a designated satellite accumulation area within the laboratory. This area should be:

- Clearly marked.
- Away from general laboratory traffic.
- In a secondary containment tray to prevent spills.

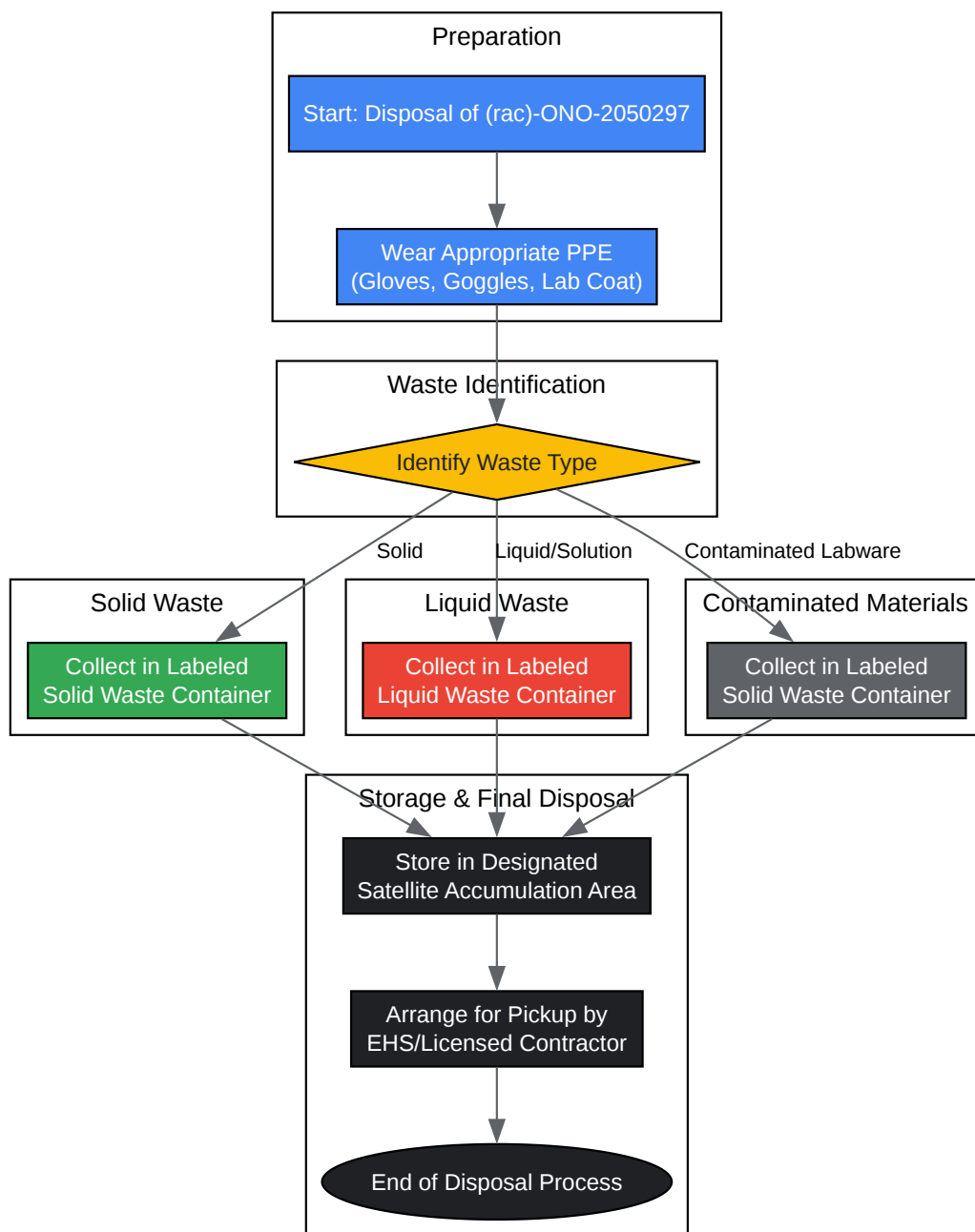
Step 4: Final Disposal

Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor. Do not dispose of Tirabrutinib down the drain or in the regular trash.^{[3][4]}

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **(rac)-ONO-2050297** (Tirabrutinib).

Disposal Workflow for (rac)-ONO-2050297 (Tirabrutinib)

[Click to download full resolution via product page](#)Caption: Disposal Workflow for **(rac)-ONO-2050297**.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **(rac)-ONO-2050297**, minimizing risks to themselves and the environment. Always consult your institution's specific safety guidelines and your chemical's Safety Data Sheet for the most accurate and up-to-date information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
- 3. sfasu.edu [sfasu.edu]
- 4. Appendix B - Disposal of Nonhazardous Laboratory Waste Down The Sanitary Sewer for Ithaca Campus | Environment, Health and Safety [ehs.cornell.edu]
- To cite this document: BenchChem. [Navigating the Safe Disposal of (rac)-ONO-2050297 (Tirabrutinib): A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15571759#rac-ono-2050297-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com